

An In-depth Technical Guide to Isopropyl 2-hydroxy-4-methylpentanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isopropyl 2-hydroxy-4-methylpentanoate

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Introduction

Isopropyl 2-hydroxy-4-methylpentanoate, also known as isopropyl leucate, is the isopropyl ester of 2-hydroxy-4-methylpentanoic acid (leucic acid). Leucic acid is a metabolite of the branched-chain amino acid leucine and has garnered interest for its potential biological activities, including its role in muscle protein synthesis.^[1] While direct research on the isopropyl ester is limited, its structural relationship to leucic acid and other bioactive esters suggests its potential as a prodrug or a compound with unique physicochemical properties beneficial for various applications, including as a pharmaceutical intermediate or a nutritional supplement.

This technical guide provides a comprehensive review of the available literature on **isopropyl 2-hydroxy-4-methylpentanoate**, focusing on its synthesis, physicochemical properties, and potential biological significance.

Physicochemical Properties

Quantitative data for **isopropyl 2-hydroxy-4-methylpentanoate** and its parent compound, 2-hydroxy-4-methylpentanoic acid, are summarized below. Data for the ethyl and methyl esters are also included for comparison.

Table 1: Physical and Chemical Properties

Property	Isopropyl 2-hydroxy-4-methylpentanoate	2-Hydroxy-4-methylpentanoic acid	Ethyl 2-hydroxy-4-methylpentanoate	Methyl 2-hydroxy-4-methylpentanoate
CAS Number	156276-25-4	498-36-2	10348-47-7	40348-72-9
Molecular Formula	C ₉ H ₁₈ O ₃	C ₆ H ₁₂ O ₃	C ₈ H ₁₆ O ₃	C ₇ H ₁₄ O ₃
Molecular Weight (g/mol)	174.24	132.16	160.21	146.18
Density (g/cm ³)	0.94	Not Available	Not Available	0.951-0.957
Boiling Point (°C)	Not Available	Not Available	185-186	Not Available
Refractive Index	1.420-1.424	Not Available	Not Available	1.425-1.435
Solubility	Not Available	Not Available	Soluble in alcohol	Slightly soluble in water; soluble in fat[2]

Spectroscopic Data (Predicted)

While experimental spectra for **isopropyl 2-hydroxy-4-methylpentanoate** are not readily available in the reviewed literature, the expected NMR chemical shifts can be predicted based on the analysis of similar compounds, such as isopropyl formate and other α -hydroxy esters.

Table 2: Predicted ¹H and ¹³C NMR Chemical Shifts for **Isopropyl 2-hydroxy-4-methylpentanoate**

Assignment	Predicted ¹ H NMR Chemical Shift (ppm)	Predicted ¹³ C NMR Chemical Shift (ppm)
-CH(OH)-	~4.0-4.2	~68-72
-CH ₂ -	~1.5-1.8	~42-45
-CH(CH ₃) ₂ (isobutyl)	~1.7-1.9	~24-26
-CH(CH ₃) ₂ (isobutyl)	~0.9-1.0	~21-23
-O-CH(CH ₃) ₂ (isopropyl)	~4.9-5.1	~68-70
-O-CH(CH ₃) ₂ (isopropyl)	~1.2-1.3	~21-22
C=O	-	~170-175
-OH	Broad singlet	-

Note: These are estimated values and may vary depending on the solvent and other experimental conditions.

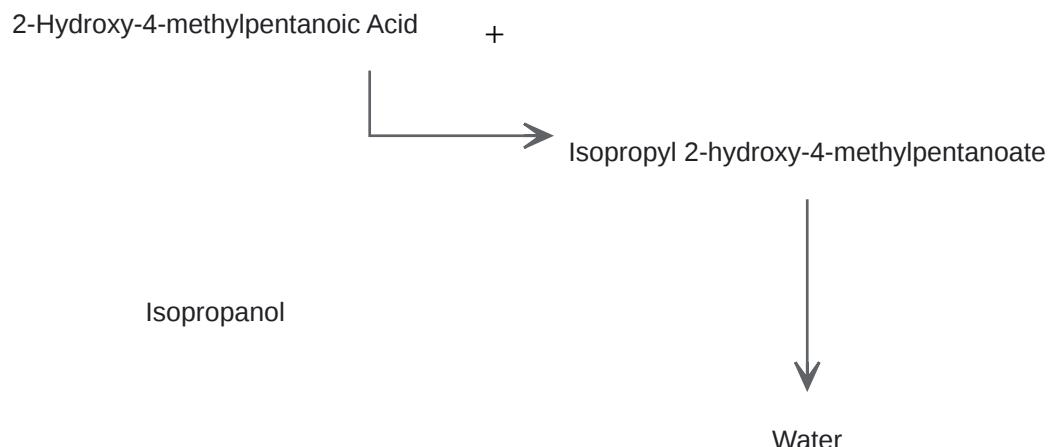
Experimental Protocols

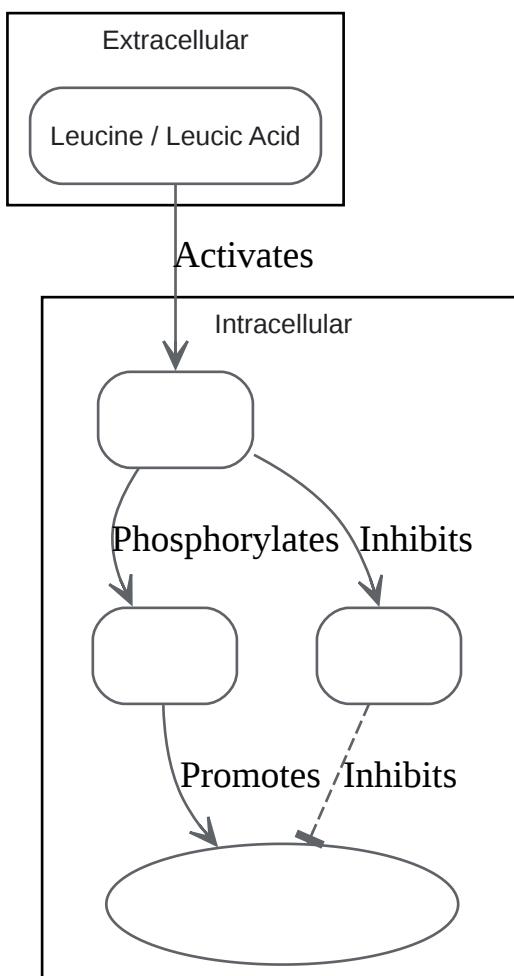
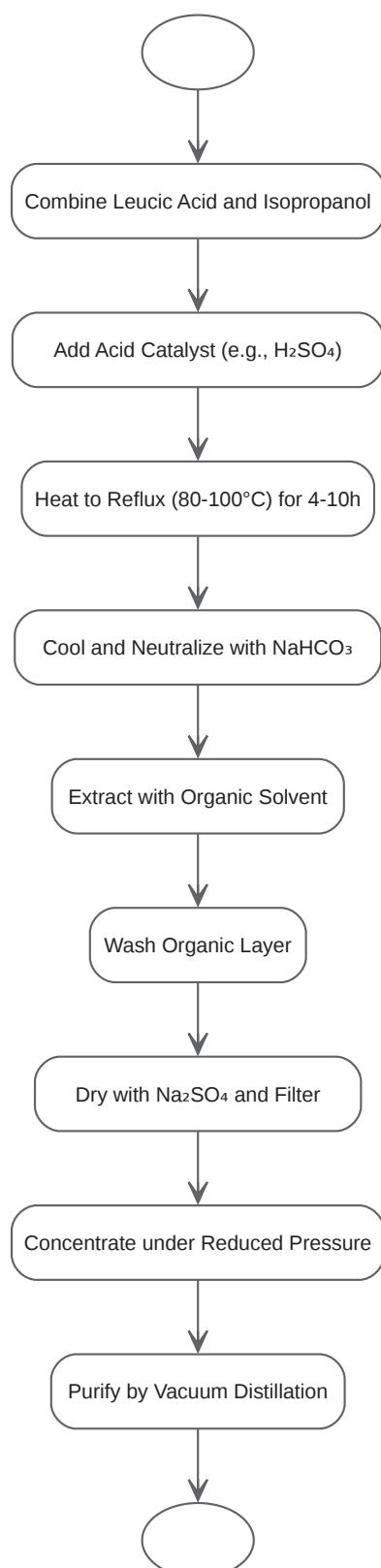
Synthesis of Isopropyl 2-hydroxy-4-methylpentanoate via Fischer-Speier Esterification

The most common and straightforward method for the synthesis of **isopropyl 2-hydroxy-4-methylpentanoate** is the Fischer-Speier esterification of 2-hydroxy-4-methylpentanoic acid with isopropanol in the presence of an acid catalyst.

Reaction Scheme:

H₂SO₄ (catalyst)



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- To cite this document: BenchChem. [An In-depth Technical Guide to Isopropyl 2-hydroxy-4-methylpentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125341#isopropyl-2-hydroxy-4-methylpentanoate-literature-review]

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